

# Proper Disposal of Motival: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Motival
CAS No.:	66555-51-9
Cat. No.:	B1235944

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This document provides essential safety and logistical information for the proper disposal of **Motival**, a medication containing Nortriptyline hydrochloride and Fluphenazine hydrochloride. Adherence to these procedures is critical to ensure personnel safety and environmental protection. This guidance is intended for researchers, scientists, and drug development professionals who may handle this substance in a laboratory setting.

## Hazard Summary and Safety Precautions

**Motival** is a combination drug presenting significant health hazards. The active ingredients, Nortriptyline hydrochloride and Fluphenazine hydrochloride, are associated with acute and chronic health risks. All personnel handling **Motival** for disposal must be familiar with its Safety Data Sheet (SDS) information and adhere to strict safety protocols.

Key Hazards:

- Nortriptyline Hydrochloride: Harmful if swallowed and causes damage to the nervous system.[1]

- Fluphenazine Hydrochloride: Toxic if swallowed and may be fatal if inhaled.[2] It is also suspected of damaging fertility or the unborn child and causes organ damage through prolonged or repeated exposure.[2][3]

Required Personal Protective Equipment (PPE):

- Wear protective gloves, such as nitrile gloves.
- Use eye protection, such as safety glasses with side shields or goggles.
- A lab coat or other protective clothing is required.
- If there is a risk of generating dust or aerosols, use a respirator.

## Disposal Procedures

The preferred method for disposing of **Motival** is through a licensed pharmaceutical take-back program or a registered hazardous waste disposal company. If these options are not available, the following on-site disposal procedure should be followed.

## Experimental Protocol for On-Site Disposal of Motival Tablets:

- Preparation:
  - Ensure all necessary PPE is worn.
  - Conduct the disposal procedure in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any dust.
  - Prepare a sealable plastic bag.
  - Have an undesirable, absorbent material ready, such as cat litter or used coffee grounds.
- Deactivation and Rendering Unusable:
  - Carefully remove the **Motival** tablets from their original packaging.

- Place the tablets into the sealable plastic bag.
- Add a small amount of water to the bag to dissolve the tablets.
- Add the unappealing substance (e.g., cat litter) to the bag.
- Seal the bag securely.
- Final Disposal:
  - Place the sealed bag into a designated hazardous waste container. This container should be clearly labeled as "Hazardous Pharmaceutical Waste."
  - Arrange for the pickup and disposal of the hazardous waste container by a certified waste management company.
  - Never flush **Motival** down the toilet or drain, as this can lead to environmental contamination.[4]

## Quantitative Data Summary

Active Ingredient	Hazard Classifications
Nortriptyline Hydrochloride	Acute Toxicity, Oral (Category 4); Specific Target Organ Toxicity, Single Exposure (Category 1 - Nervous System)[1][5]
Fluphenazine Hydrochloride	Acute Toxicity, Oral (Category 3); Acute Toxicity, Inhalation (Category 2); Reproductive Toxicity (Category 1A); Specific Target Organ Toxicity, Single and Repeated Exposure (Category 1)[2][3]

## Visualized Disposal Workflow

The following diagram illustrates the step-by-step procedure for the safe disposal of **Motival**.



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### *Motival Disposal Workflow Diagram*

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## References

- 1. [pccarx.com](http://pccarx.com) [[pccarx.com](http://pccarx.com)]
- 2. [cdn.caymanchem.com](http://cdn.caymanchem.com) [[cdn.caymanchem.com](http://cdn.caymanchem.com)]
- 3. [chemos.de](http://chemos.de) [[chemos.de](http://chemos.de)]
- 4. [health.qld.gov.au](http://health.qld.gov.au) [[health.qld.gov.au](http://health.qld.gov.au)]
- 5. [static.cymitquimica.com](http://static.cymitquimica.com) [[static.cymitquimica.com](http://static.cymitquimica.com)]
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